

Application Notes: Immunohistochemical Localization of "Big Gastrin" (G-34)

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Compound of Interest

Compound Name: *Big gastrin*

Cat. No.: *B1627793*

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Introduction

Gastrin is a crucial peptide hormone primarily responsible for stimulating gastric acid secretion and regulating gastric mucosal growth.[1][2] It exists in several molecular forms, with "**Big gastrin**" (G-34) being a 34-amino acid peptide that serves as a major circulating form after meals, alongside little gastrin (G-17).[1][3] G-34 is synthesized in the G-cells of the stomach's pyloric antrum and the duodenum.[1] Dysregulation of gastrin levels is associated with conditions like Zollinger-Ellison syndrome, atrophic gastritis, and certain cancers of the gastrointestinal tract.[2][4]

Immunohistochemistry (IHC) is a powerful technique for visualizing the distribution and localization of G-34 within tissue sections. This method allows researchers to identify G-34-producing cells (G-cells), study their morphology and density, and investigate the expression of G-34 in both healthy and pathological states.[5] Antibodies specific to gastrin are used to detect the peptide in formalin-fixed, paraffin-embedded tissues, providing valuable insights into its physiological and pathological roles.[6][7]

Data Presentation: Quantitative Analysis of Gastrin Expression in Tissues

The following table summarizes quantitative data on gastrin-producing cell density and gastrin expression in various human gastrointestinal conditions, as determined by immunohistochemical studies.

Condition Studied	Tissue Type	Key Quantitative Findings	Reference
Peptic Ulcer Disease	Gastric Antrum	G-cell density is significantly decreased in the distal antrum of gastric ulcer patients compared to other groups.	[8]
Duodenal Antrum	Duodenal ulcer patients show a gradual increase in G-cell numbers from the proximal to the distal end of the antrum.	[9]	
Helicobacter pylori Gastritis	Gastric Antrum	Gastrin-like immunoreactivity in G-cells is significantly increased in the presence of H. pylori infection.	[10]
Gastric Adenocarcinoma	Gastric Carcinoma Tissue	Gastrin expression rate was 47.7% (133/279 cases); expression was higher in differentiated vs. undifferentiated types (55.1% vs. 43.0%).	[11]
Gastric Carcinoma Tissue	Gastrin receptor (CCKBR) expression rate was 56.5% (158/279 cases); expression was significantly higher in intestinal vs. diffuse	[11]	

types (75.2% vs. 42.9%).

Colorectal Carcinoma	Colorectal Carcinoma Tissue	60.3% of carcinoma tissues were positive for gastrin expression.	[6]
Adjacent Mucosa	Gastrin expression was found in 35.1% of transitional mucosa and 48.3% of nontypical dysplasia mucosa adjacent to colorectal carcinoma.	[6]	

Experimental Protocols

Protocol 1: Immunohistochemical Staining for Big Gastrin (G-34) in Paraffin-Embedded Tissues

This protocol outlines the procedure for the detection of "**Big gastrin**" (G-34) in formalin-fixed, paraffin-embedded (FFPE) tissue sections using the Avidin-Biotin Complex (ABC) method.

I. Materials and Reagents

- FFPE tissue sections (4-5 µm thick) on positively charged slides
- Xylene or a xylene substitute
- Ethanol (100%, 95%, 70%)
- Deionized water
- Antigen Retrieval Solution (e.g., Citrate Buffer, pH 6.0)
- Hydrogen Peroxide (3%)
- Blocking Serum (e.g., Normal Goat Serum)

- Primary Antibody: Rabbit anti-human Gastrin polyclonal antibody (Validated for IHC, recognizing G-34).^{[7][12]} Recommended starting dilution: 1:100 - 1:500.
- Biotinylated Secondary Antibody (e.g., Goat anti-rabbit IgG)
- Avidin-Biotin Complex (ABC) Reagent
- Chromogen Substrate (e.g., DAB - 3,3'-Diaminobenzidine)
- Hematoxylin counterstain
- Mounting Medium
- Phosphate Buffered Saline (PBS), pH 7.4
- Positive Control: Normal human stomach (pyloric antrum) tissue.^{[5][12]}
- Negative Control: Omission of the primary antibody or use of a non-immune serum of the same isotype.^[6]

II. Procedure

- Deparaffinization and Rehydration: a. Immerse slides in xylene for 2 x 5 minutes. b. Rehydrate through graded ethanol series: 100% (2 x 3 minutes), 95% (1 x 3 minutes), 70% (1 x 3 minutes). c. Rinse with deionized water for 5 minutes.
- Antigen Retrieval: a. Pre-heat Antigen Retrieval Solution in a water bath or steamer to 95-100°C. b. Immerse slides in the hot solution and incubate for 20-30 minutes. c. Allow slides to cool at room temperature for 20 minutes. d. Rinse slides with PBS (2 x 5 minutes).
- Peroxidase Blocking: a. Incubate sections with 3% Hydrogen Peroxide for 10 minutes to block endogenous peroxidase activity. b. Rinse slides with PBS (2 x 5 minutes).
- Blocking: a. Incubate sections with the blocking serum (e.g., 10% Normal Goat Serum in PBS) for 30-60 minutes at room temperature in a humidified chamber to prevent non-specific antibody binding.

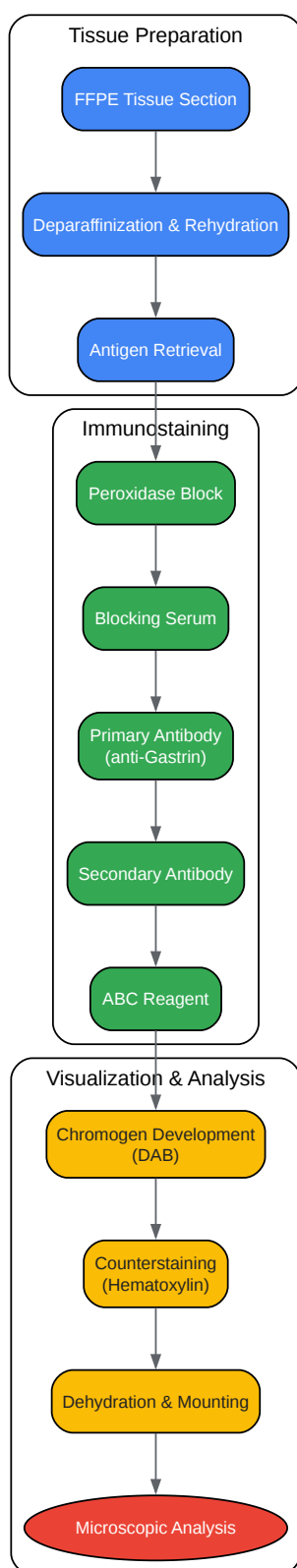
- Primary Antibody Incubation: a. Drain the blocking serum from the slides (do not rinse). b. Apply the diluted primary anti-Gastrin antibody. c. Incubate overnight at 4°C or for 1-2 hours at room temperature in a humidified chamber.
- Secondary Antibody Incubation: a. Rinse slides with PBS (3 x 5 minutes). b. Apply the biotinylated secondary antibody according to the manufacturer's instructions. c. Incubate for 30-60 minutes at room temperature.
- ABC Reagent Incubation: a. Rinse slides with PBS (3 x 5 minutes). b. Apply the pre-formed ABC reagent. c. Incubate for 30 minutes at room temperature.
- Chromogen Development: a. Rinse slides with PBS (3 x 5 minutes). b. Apply the DAB chromogen substrate solution and monitor the color development under a microscope (typically 2-10 minutes). Gastrin-positive G-cells will show a brown precipitate in the cytoplasm.[7] c. Stop the reaction by immersing the slides in deionized water.
- Counterstaining: a. Counterstain with Hematoxylin for 30-60 seconds to visualize cell nuclei. b. "Blue" the sections in running tap water.
- Dehydration and Mounting: a. Dehydrate the sections through a graded ethanol series (70%, 95%, 100%). b. Clear in xylene. c. Coverslip using a permanent mounting medium.

III. Interpretation of Results

- Positive Staining: A brown, granular cytoplasmic staining in G-cells, typically located in the gastric antrum.[7]
- Negative Staining: Absence of brown staining in the presence of blue nuclear counterstaining.
- Controls: The positive control (stomach) should show appropriate staining in G-cells. The negative control should show no specific staining.

Visualizations

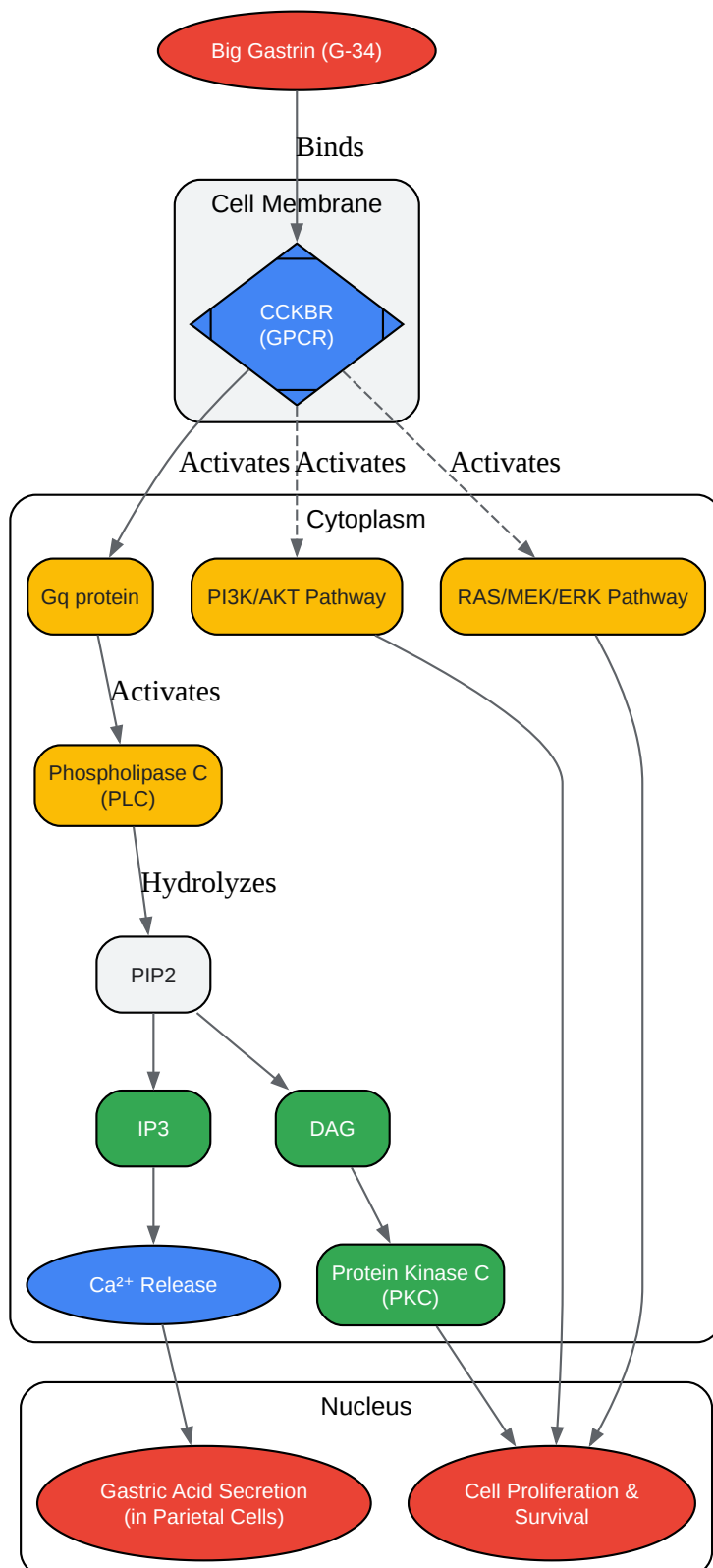
Experimental Workflow for Immunohistochemistry



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Caption: Workflow for Immunohistochemical (IHC) detection of **Big gastrin**.

Big Gastrin (G-34) Signaling Pathway



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Caption: Simplified signaling pathway of **Big gastrin** (G-34) via the CCKBR.

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References

- 1. Physiology, Gastrin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Gastrin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Big gastrin - Wikipedia [en.wikipedia.org]
- 4. academic.oup.com [academic.oup.com]
- 5. ihc.testcatalog.org [ihc.testcatalog.org]
- 6. Immunohistochemical study of gastrin in colorectal carcinoma tissues and adjacent mucosa - PMC [pmc.ncbi.nlm.nih.gov]
- 7. biosb.com [biosb.com]
- 8. Immunohistochemical investigation of gastrin-producing cells (G cells). Estimation of antral density, mucosal distribution, and total mass of G cells in resected stomachs from patients with peptic ulcer disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Immunohistochemical investigation of gastrin-producing cells (G cells). The distribution of g cells in resected human stomachs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Immunostaining of antral gastrin cells is quantitatively increased in Helicobacter pylori gastritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Expression of gastrin and its receptor in human gastric cancer tissues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Gastrin antibody (18143-1-AP) | Proteintech [ptglab.com]
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